

# Personal protective equipment for handling 3-Phenylpropionitrile

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## Compound of Interest

Compound Name: 3-Phenylpropionitrile

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## Essential Safety and Handling Guide for 3-Phenylpropionitrile

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety protocols, operational plans, and disposal procedures for the handling of **3-Phenylpropionitrile**. Adherence to these guidelines is critical for ensuring personal safety and maintaining a secure laboratory environment.

## Hazard Identification and Safety Summary

**3-Phenylpropionitrile** is a toxic chemical that poses significant health risks upon exposure. It is harmful if swallowed, inhaled, or in contact with skin, and can cause serious skin and eye irritation.

GHS Hazard Information:

Hazard Class	Category	GHS Pictogram	Signal Word	Hazard Statement
Acute Toxicity, Oral	Category 3	Danger	H301: Toxic if swallowed.	
Acute Toxicity, Dermal	Category 3	Danger	H311: Toxic in contact with skin.	
Acute Toxicity, Inhalation	Category 3	Danger	H331: Toxic if inhaled.	
Skin Corrosion/Irritation	Category 2	Warning	H315: Causes skin irritation.	
Serious Eye Damage/Eye Irritation	Category 2A	Warning	H319: Causes serious eye irritation.	

## Physical and Chemical Properties:

Property	Value
Molecular Formula	C <sub>9</sub> H <sub>9</sub> N
Molecular Weight	131.17 g/mol
Appearance	Clear colorless to light yellow liquid.[1]
Boiling Point	261 °C at 760 mmHg[2]
Melting Point	-1 to -2 °C[3]
Density	1.001 g/mL at 25 °C[3]
Flash Point	110 °C (230 °F) - closed cup[3]

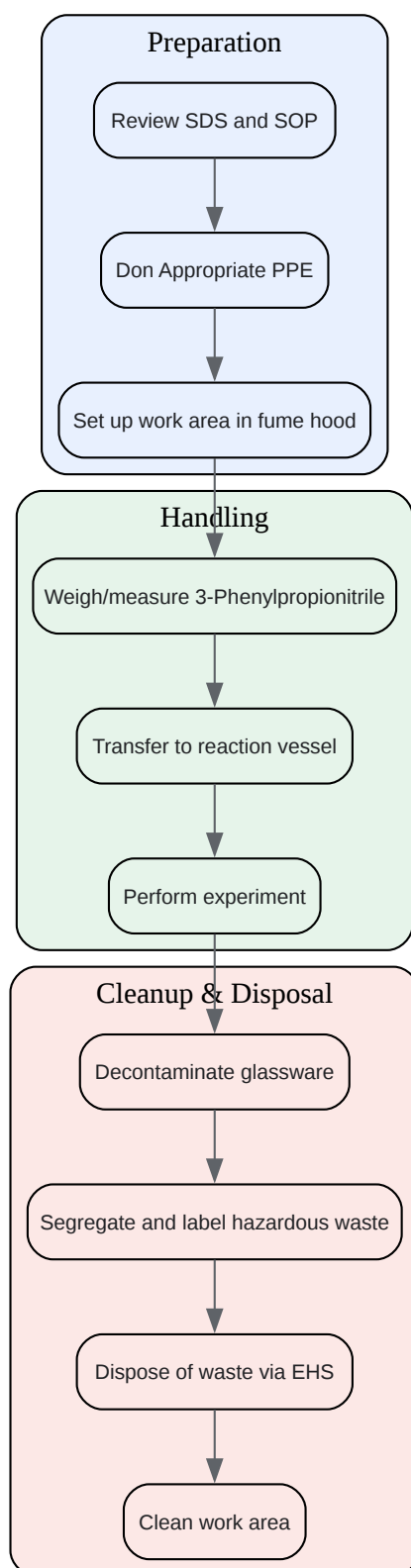
## Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is mandatory when handling **3-Phenylpropionitrile** to prevent exposure.

PPE Category	Specification	Rationale
Hand Protection	Nitrile gloves (minimum 5 mil thickness). Double-gloving is recommended.	Nitrile provides good resistance to many chemicals, but breakthrough times can vary.[4][5] For aromatic compounds, splash protection is the primary goal; gloves should be changed immediately upon contact.[4]
Eye and Face Protection	Chemical splash goggles and a full-face shield.	Protects against splashes and vapors that can cause severe eye irritation.
Body Protection	Flame-resistant lab coat and a chemically resistant apron.	Provides a barrier against spills and splashes.
Respiratory Protection	All handling of 3-Phenylpropionitrile must be conducted in a certified chemical fume hood.	To prevent inhalation of toxic vapors.
Foot Protection	Closed-toe shoes made of a non-porous material.	Protects feet from spills.

## Operational Plan: Safe Handling Workflow

The following diagram outlines the standard workflow for safely handling **3-Phenylpropionitrile** in a laboratory setting.



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